

Spectroscopic Data for 6-Quinolinylmethanol: A Technical Guide

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Compound of Interest

Compound Name: 6-Quinolinylmethanol

CAS No.: 100516-88-9

Cat. No.: B010661

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Introduction

6-Quinolinylmethanol, also known as 6-(hydroxymethyl)quinoline, is a heterocyclic aromatic compound with the chemical formula $C_{10}H_9NO$.^[1] As a derivative of quinoline, a structural motif present in numerous pharmacologically active compounds, **6-quinolinylmethanol** serves as a valuable building block in medicinal chemistry and materials science.^[2] Accurate structural elucidation and confirmation are paramount for any research or development application. This guide provides an in-depth analysis of the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to characterize this molecule.

The methodologies and interpretations presented herein are designed for researchers, scientists, and drug development professionals, blending foundational principles with practical, field-proven insights. While direct experimental spectra for this specific compound are not universally published, this guide synthesizes data from analogous structures and predictive models to offer a robust characterization framework.

Molecular Structure and Spectroscopic Rationale

The unique electronic environment of **6-quinolinylmethanol**, arising from the fusion of a benzene ring with a pyridine ring and the presence of a hydroxymethyl substituent, gives rise to a distinct spectroscopic fingerprint. Understanding this structure is the first step in interpreting its spectral data.

Diagram 1: Molecular Structure and Atom Numbering

A clear visualization of the molecule's structure, with standardized numbering for the quinoline ring system, is essential for assigning spectroscopic signals.

Caption: Structure of **6-Quinolinylmethanol** with IUPAC numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. By analyzing the chemical shifts, signal multiplicities, and coupling constants, a complete structural assignment can be made.

¹H NMR Analysis (Predicted)

The proton NMR spectrum provides information about the chemical environment of each hydrogen atom. The aromatic protons of the quinoline ring will appear in the downfield region (typically 7.0-9.0 ppm) due to the deshielding effect of the ring current. The methylene (-CH₂-) protons and the hydroxyl (-OH) proton will appear further upfield.

Table 1: Predicted ¹H NMR Data for **6-Quinolinylmethanol** (in CDCl₃)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H2	~8.8-8.9	dd	J $\approx$ 4.2, 1.7	Adjacent to N (strong deshielding), coupled to H3 and H4.
H8	~8.1-8.2	d	J $\approx$ 8.3	Ortho to N, coupled to H7.
H4	~8.0-8.1	dd	J $\approx$ 8.3, 1.7	Peri to N, coupled to H3 and H2.
H5	~7.8-7.9	d	J $\approx$ 8.5	Coupled to H7.
H7	~7.6-7.7	dd	J $\approx$ 8.5, 2.0	Coupled to H5 and H8.
H3	~7.3-7.4	dd	J $\approx$ 8.3, 4.2	Coupled to H2 and H4.
-CH ₂ -	~4.9-5.0	s	-	Benzylic protons adjacent to an electronegative oxygen.

| -OH | Variable (~2.0-4.0) | br s | - | Chemical shift is concentration and temperature-dependent; broad signal due to exchange. |

Note: Predictions are based on analysis of similar structures like 6-methylquinoline and other substituted quinolines.[\[3\]](#)[\[4\]](#)

¹³C NMR Analysis (Predicted)

The ¹³C NMR spectrum reveals the chemical environment of each carbon atom. The low natural abundance (1.1%) and lower gyromagnetic ratio of ¹³C result in a less sensitive

experiment than ^1H NMR, but it provides crucial data on the carbon skeleton.

Table 2: Predicted ^{13}C NMR Data for **6-Quinolinylmethanol** (in CDCl_3)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
C2	~150.0	Iminyl carbon adjacent to N.
C8a	~147.5	Quaternary carbon at the ring junction, adjacent to N.
C4	~136.0	Aromatic CH.
C6	~135.5	Quaternary aromatic carbon bearing the $-\text{CH}_2\text{OH}$ group.
C4a	~129.0	Quaternary carbon at the ring junction.
C8	~128.5	Aromatic CH.
C5	~128.0	Aromatic CH.
C7	~126.5	Aromatic CH.
C3	~121.5	Aromatic CH.

| $-\text{CH}_2\text{OH}$ | ~64.5 | Aliphatic carbon bonded to oxygen. |

Note: Predictions are based on established substituent effects on the quinoline ring system.

Methodology for NMR Data Acquisition

A standardized protocol ensures data reproducibility and quality. The following is a generalized workflow for acquiring high-resolution NMR spectra for a small molecule like **6-quinolinylmethanol**.

- Sample Preparation:

- Accurately weigh 5-10 mg of purified **6-quinolinylmethanol**.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3). The choice of solvent is critical; deuterated solvents are used to avoid large interfering signals from the solvent itself.
- Add a small amount of an internal standard, typically tetramethylsilane (TMS), which is defined as 0.00 ppm and serves as a reference point.
- Transfer the solution to a clean, dry 5 mm NMR tube. It is often beneficial to filter the solution through a small plug of cotton or glass wool in a pipette to remove any particulate matter.^[5]
- Instrument Setup & Data Acquisition:
 - Insert the sample into the NMR spectrometer's probe.
 - Lock the spectrometer onto the deuterium signal of the solvent. This step corrects for any magnetic field drift.
 - Shim the magnetic field to optimize its homogeneity across the sample, which is crucial for achieving sharp, well-resolved peaks.
 - Acquire the ^1H spectrum. A typical experiment involves a short radiofrequency pulse followed by the acquisition of the free induction decay (FID) signal.
 - Acquire the ^{13}C spectrum. Due to the lower sensitivity, more scans are typically required to achieve a good signal-to-noise ratio. Proton decoupling is used to simplify the spectrum to single lines for each unique carbon.
- Data Processing:
 - Apply a Fourier transform to the FID to convert the time-domain signal into the frequency-domain spectrum.
 - Phase-correct the spectrum to ensure all peaks are in the positive absorptive mode.
 - Calibrate the chemical shift axis by setting the TMS peak to 0.00 ppm.

- Integrate the signals in the ^1H spectrum to determine the relative ratios of protons.

Infrared (IR) Spectroscopy

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to vibrational transitions of its chemical bonds. It is an excellent tool for identifying the functional groups present in a molecule.^[6]

Vibrational Analysis (Predicted)

The IR spectrum of **6-quinolinylmethanol** is expected to show characteristic absorption bands corresponding to its hydroxyl group, aromatic ring, and C-O bond.

Table 3: Predicted IR Absorption Bands for **6-Quinolinylmethanol**

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Rationale
~3400-3200	O-H stretch (alcohol)	Strong, Broad	Characteristic of hydrogen-bonded hydroxyl groups.
~3100-3000	C-H stretch (aromatic)	Medium	Associated with the sp ² C-H bonds of the quinoline ring.
~2950-2850	C-H stretch (aliphatic)	Medium	Associated with the sp ³ C-H bonds of the methylene group.
~1600, 1500, 1450	C=C and C=N stretch (aromatic ring)	Medium-Strong	Skeletal vibrations of the quinoline ring system.
~1050-1000	C-O stretch (primary alcohol)	Strong	Characteristic stretching vibration of the C-O single bond.

| ~900-675 | C-H bend (out-of-plane) | Strong | Bending vibrations of aromatic C-H bonds, sensitive to substitution patterns. |

Note: Predictions are based on characteristic IR absorption frequencies for functional groups and data from similar quinoline structures.^{[7][8]}

Methodology for IR Data Acquisition (ATR)

Attenuated Total Reflectance (ATR) is a common, modern technique that requires minimal sample preparation.

- Sample Preparation:
 - Ensure the **6-quinolinylmethanol** sample is a dry, solid powder. No special preparation is needed beyond ensuring purity.
- Instrument Setup & Data Acquisition:
 - Record a background spectrum of the clean, empty ATR crystal. This is crucial as it is subtracted from the sample spectrum to remove signals from atmospheric CO₂ and water vapor.
 - Place a small amount of the solid sample directly onto the ATR crystal surface.
 - Apply pressure using the instrument's anvil to ensure firm and uniform contact between the sample and the crystal.
 - Acquire the sample spectrum. The instrument directs an IR beam into the crystal, where it reflects internally and a portion of its energy (the evanescent wave) penetrates a short distance into the sample, allowing for absorption to be measured.
- Data Processing:
 - The instrument's software automatically subtracts the background spectrum from the sample spectrum.
 - The resulting spectrum is typically displayed as % Transmittance versus Wavenumber (cm⁻¹).

- Identify and label the major absorption peaks.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the exact molecular weight and crucial information about the molecule's structure through the analysis of its fragmentation patterns.[9]

Fragmentation Analysis (Predicted)

In a typical Electron Ionization (EI) mass spectrum, **6-quinolinylmethanol** (Molecular Weight: 159.18 g/mol) [1] would first form a molecular ion ($M^{+\cdot}$) at $m/z = 159$. This ion is often unstable and will fragment into smaller, more stable charged species.

Table 4: Predicted Key Mass Fragments for **6-Quinolinylmethanol**

m/z Value	Proposed Fragment	Rationale
159	$[C_{10}H_9NO]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$). The parent molecule with one electron removed.
158	$[M-H]^+$	Loss of a hydrogen radical, a common fragmentation for primary alcohols.
130	$[M-CHO]^+$ or $[M-H-CO]^+$	Loss of a formyl radical (CHO) or sequential loss of $H^\cdot$ and carbon monoxide (CO). This fragment corresponds to the stable quinolinyl cation.
129	$[C_9H_7N]^{+\cdot}$	Loss of formaldehyde (CH_2O) via a rearrangement, forming the quinoline radical cation.

| 102 | $[C_8H_6]^{+\cdot}$ | Loss of HCN from the m/z 129 fragment, characteristic of nitrogen-containing heterocycles. |

Methodology for MS Data Acquisition (ESI-TOF)

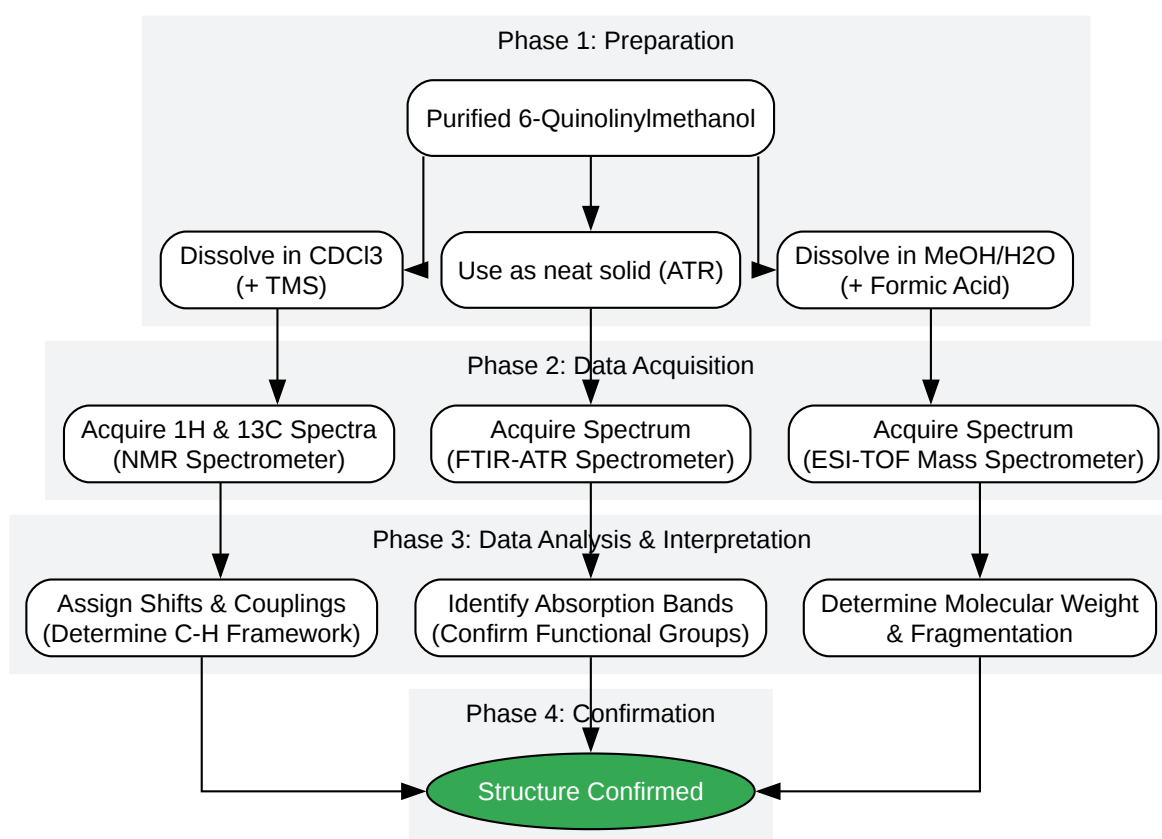
Electrospray Ionization (ESI) is a soft ionization technique suitable for polar molecules, coupled with a Time-of-Flight (TOF) analyzer for high-resolution mass measurement.

- Sample Preparation:
 - Prepare a dilute solution of **6-quinolinylmethanol** (e.g., 1-10 µg/mL) in a suitable solvent system, such as a mixture of methanol or acetonitrile and water.
 - A small amount of an acid (like formic acid for positive ion mode) is often added to the solvent to promote protonation and formation of the $[M+H]^+$ ion.[\[10\]](#)
- Instrument Setup & Data Acquisition:
 - Infuse the sample solution into the ESI source at a constant flow rate using a syringe pump.
 - The solution is sprayed from a capillary held at a high potential, forming charged droplets. The solvent evaporates, leading to the formation of gas-phase ions (e.g., $[M+H]^+$ at m/z 160).
 - The ions are guided into the TOF mass analyzer. An electric field accelerates the ions into a field-free drift tube.
 - Ions are separated based on their velocity; lighter ions travel faster and reach the detector first. The instrument records the time it takes for ions to reach the detector, which is converted to an m/z value.
- Data Analysis:
 - The resulting mass spectrum will show the m/z of the ions detected. For ESI, the primary peak will be the pseudomolecular ion $[M+H]^+$ at m/z 160.
 - High-resolution instruments can provide a highly accurate mass measurement, which can be used to confirm the elemental composition of the molecule.

- Tandem MS (MS/MS) experiments can be performed by selecting the $[M+H]^+$ ion, fragmenting it in a collision cell, and analyzing the resulting daughter ions to confirm the fragmentation patterns outlined above.[10]

Diagram 2: General Workflow for Spectroscopic Analysis

This diagram illustrates the logical flow from sample preparation to final structural confirmation, integrating the three core spectroscopic techniques.



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Sources

- 1. 6-Hydroxymethylquinoline | C₁₀H₉NO | CID 1514385 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 3. 6-Methylquinoline(91-62-3) ¹H NMR spectrum [chemicalbook.com]
- 4. rsc.org [rsc.org]
- 5. 6-Quinolinylmethanol | CAS#:100516-88-9 | Chemsrsc [chemsrc.com]
- 6. The Astrophysics & Astrochemistry Laboratory: Mid-IR spectra of Quinoline and Phenanthridine [astrochem.org]
- 7. 6-Hydroxyquinoline | C₉H₇NO | CID 11374 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. chemguide.co.uk [chemguide.co.uk]
- 10. uab.edu [uab.edu]
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